

Comparative analysis of 11R(12S)-EET and 14,15-EET on endothelial function.

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Compound of Interest

Compound Name: 11R(12S)-EET

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Comparative Analysis of 11,12-EET and 14,15-EET on Endothelial Function

A Guide for Researchers and Drug Development Professionals

Epoxyeicosatrienoic acids (EETs) are lipid signaling molecules derived from the metabolism of arachidonic acid by cytochrome P450 (CYP) epoxygenases.[1][2] As key regulators of cardiovascular homeostasis, different regioisomers of EETs exhibit distinct biological activities, particularly in the vascular endothelium. This guide provides a comparative analysis of two major isomers, 11,12-EET and 14,15-EET, focusing on their differential effects on endothelial function, including vasodilation, inflammation, and angiogenesis.

Core Functional Comparison: Vasodilation, Inflammation, and Angiogenesis

Both 11,12-EET and 14,15-EET are recognized as potent endothelium-derived hyperpolarizing factors (EDHFs) that contribute to the regulation of vascular tone.[2][3][4] However, their efficacy and mechanisms of action in other endothelial processes, such as inflammation, reveal significant differences. 11,12-EET generally emerges as a potent anti-inflammatory mediator, whereas the role of 14,15-EET is more ambiguous, with some studies indicating negligible or even pro-inflammatory effects.

Quantitative Data Summary

The following tables summarize the comparative performance of 11,12-EET and 14,15-EET across key aspects of endothelial function.

Table 1: Comparative Effects on Vasodilation

Parameter	11,12-EET	14,15-EET
Primary Mechanism	Activation of Ca ²⁺ -activated potassium (KCa) channels (BKCa, SKCa, IKCa) and TRPV4 channels, leading to hyperpolarization.	Activation of KCa channels (BKCa) and ATP-sensitive K ⁺ (KATP) channels, leading to hyperpolarization.
Potency	Potent vasodilator in various vascular beds, including mesenteric, renal, and coronary arteries. Some studies suggest stereospecificity, with 11(R),12(S)-EET being more active.	Potent vasodilator, particularly in coronary arteries. Its potency can be comparable to or, in some contexts, greater than other isomers.
Signaling Pathway	Gas-protein coupled receptor activation, leading to PKA-dependent signaling.	Gas-protein coupled mechanism.
NO-Independence	Vasodilation is generally independent of nitric oxide (NO) and cyclooxygenase (COX) pathways.	Vasodilation is generally independent of NO and COX pathways.

Table 2: Comparative Anti-inflammatory Effects

Parameter	11,12-EET	14,15-EET
VCAM-1 Expression	Significantly inhibits TNF- α -induced VCAM-1 expression.	Negligible or no effect on TNF- α -induced VCAM-1 expression.
ICAM-1 & E-selectin	Inhibits TNF- α -induced expression.	No significant inhibitory effect reported.
NF- κ B Pathway	Inhibits the NF- κ B signaling pathway by preventing I κ B- α degradation.	Does not prevent I κ B- α degradation or inhibit the NF- κ B pathway.
Leukocyte Adhesion	Reduces adhesion of monocytes (e.g., U937 cells) to inflamed endothelium.	Has been reported to increase U937 monocyte adhesion to HUVECs in some studies.

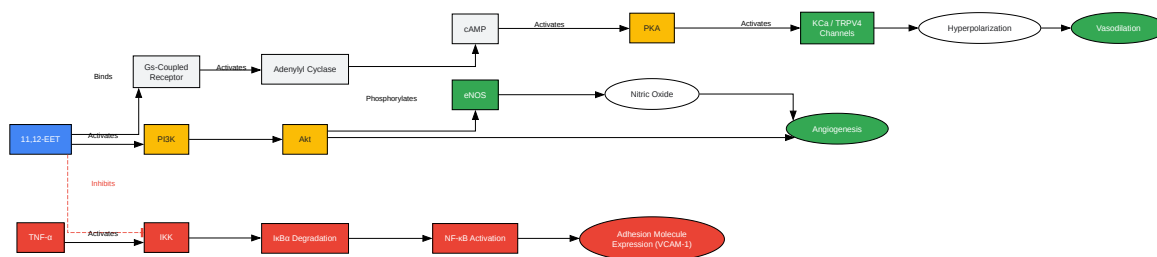
Table 3: Comparative Angiogenic Effects

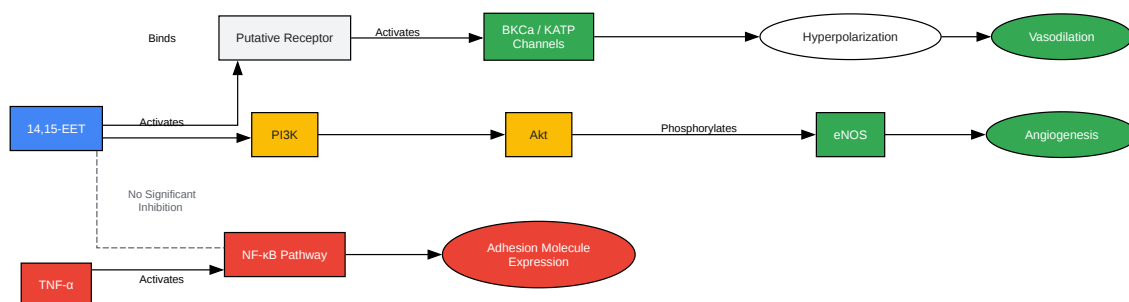
Parameter	11,12-EET	14,15-EET
Cell Migration	Stimulates endothelial cell migration.	Promotes cell migration.
Tube Formation	Stimulates the formation of capillary-like structures in vitro.	Implicated in promoting angiogenesis.
eNOS Activation	Induces neovasculogenesis through phosphorylation of eNOS via the PI3-K/Akt pathway.	Can increase phosphorylation of eNOS and subsequent NO release.
Key Signaling	Gs-coupled receptor, PKA, TRPC6 channel translocation, PI3-K/Akt.	PI3 kinase/Akt, STAT3.

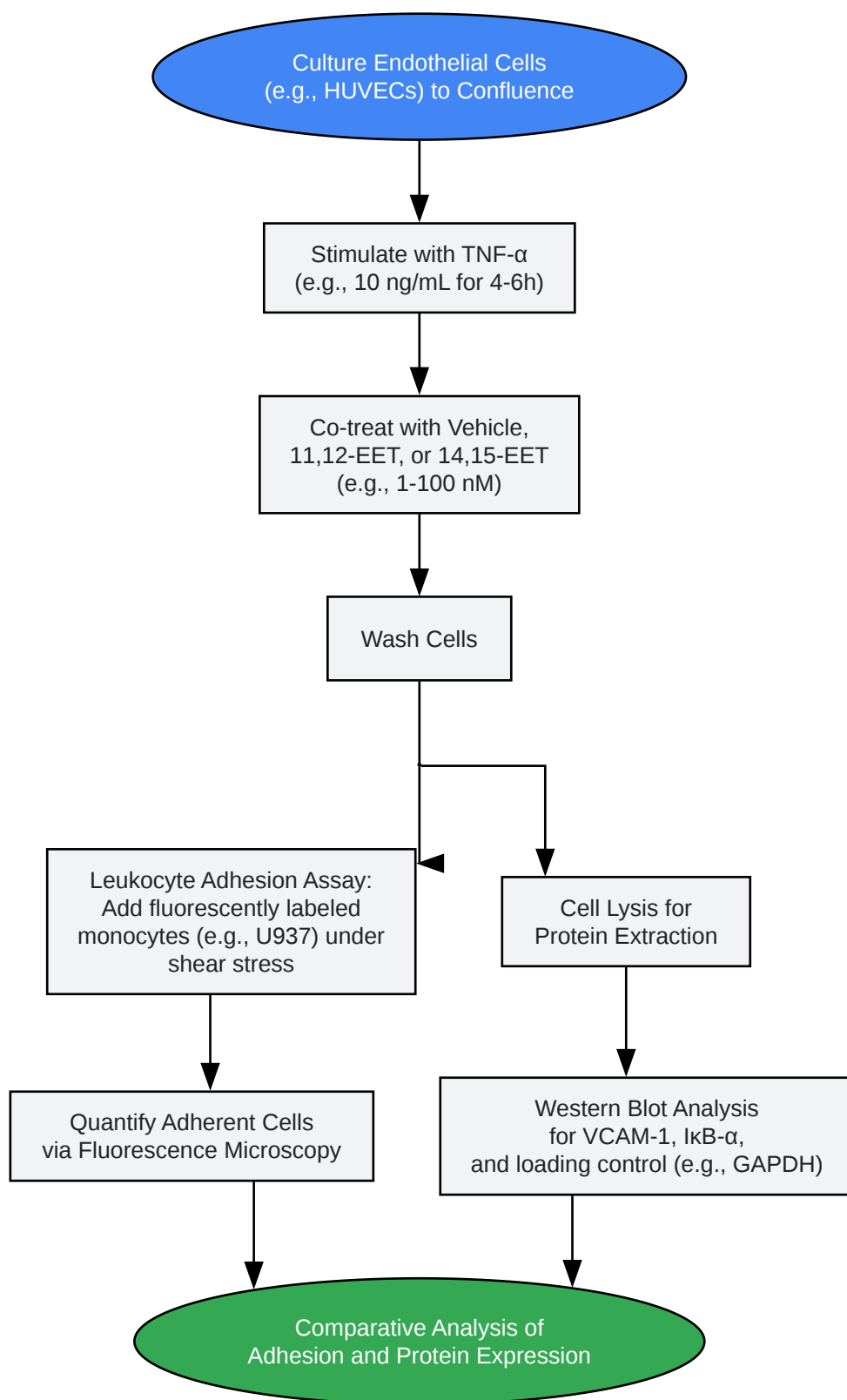
Signaling Pathways and Experimental Workflows

Visualizing the molecular pathways and experimental designs is crucial for understanding the distinct roles of these EET regioisomers.

Signaling Pathway Diagrams







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